

# An In-Depth Technical Guide to 3-Ethenylperylene: Structure, Properties, and Advanced Applications

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## Compound of Interest

Compound Name:	3-Ethenylperylene
CAS No.:	77003-70-4
Cat. No.:	B7827045

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For the attention of: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **3-ethenylperylene**, a fluorescent aromatic hydrocarbon with significant potential in materials science and biomedical applications. The guide delves into the molecule's chemical structure, physicochemical properties, and prospective synthesis routes. A core focus is placed on its exceptional photophysical characteristics, which underpin its utility as a fluorescent probe and a building block for advanced polymeric systems. We will explore its applications in high-resolution cellular imaging, as a potential photosensitizer in photodynamic therapy, and as a monomer for functional polymers in drug delivery systems. This document is intended to be a foundational resource for researchers interested in harnessing the unique attributes of **3-ethenylperylene** for innovative scientific and therapeutic solutions.

## Introduction: The Allure of the Perylene Core

Perylene, a polycyclic aromatic hydrocarbon composed of five fused benzene rings, is renowned for its outstanding photophysical properties.<sup>[1]</sup> Its rigid, planar structure gives rise to high fluorescence quantum yields, exceptional photostability, and strong absorption in the visible spectrum, making it a privileged scaffold in the design of advanced functional materials.<sup>[1]</sup> The introduction of substituents onto the perylene core allows for the fine-tuning of its electronic and physical properties, opening avenues for a wide array of applications, from organic electronics to biological sensing.<sup>[2][3]</sup>

This guide focuses on a specific derivative, **3-ethenylperylene** (also known as 3-vinylperylene). The presence of the ethenyl (vinyl) group at the 3-position introduces a reactive handle for polymerization and a means to modulate the electronic properties of the perylene chromophore. This unique combination of a highly fluorescent core with a polymerizable functional group makes **3-ethenylperylene** a molecule of considerable interest for the development of novel materials for drug delivery, advanced diagnostics, and therapeutics.

## Chemical Structure and Physicochemical Properties

The fundamental characteristics of **3-ethenylperylene** are dictated by the interplay between the extensive  $\pi$ -conjugated system of the perylene core and the electronic nature of the ethenyl substituent.

### Chemical Structure

The chemical structure of **3-ethenylperylene** is characterized by a vinyl group attached to the 3-position of the perylene ring system.

Figure 1: Chemical structure of **3-Ethenylperylene**.

### Physicochemical Properties

While specific experimental data for **3-ethenylperylene** is not extensively reported, its properties can be inferred from the parent perylene molecule and similarly substituted derivatives.

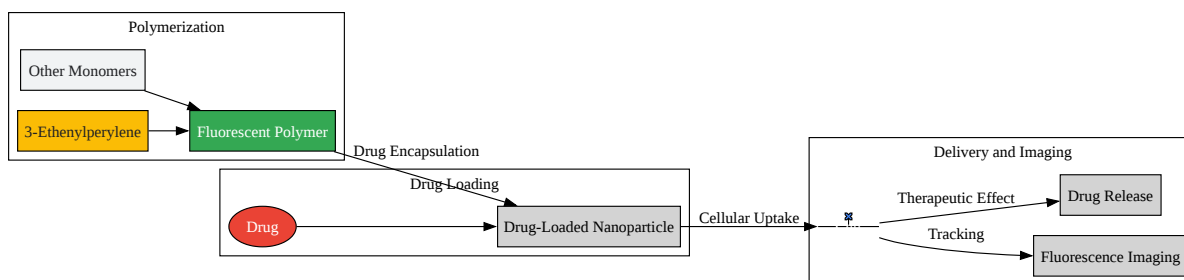
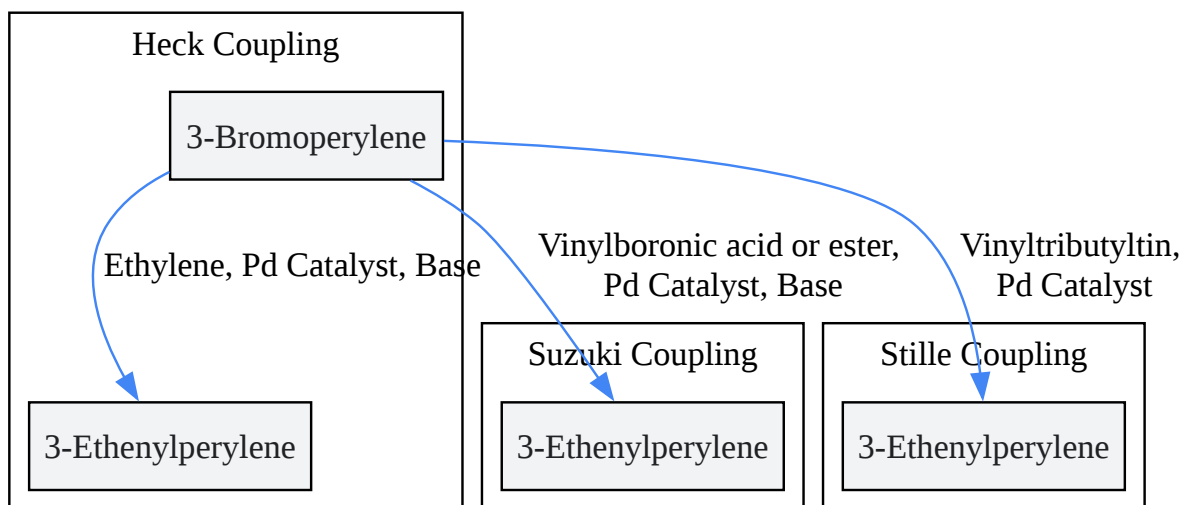
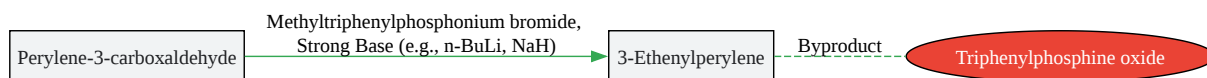
Property	Value (Predicted/Estimated)	Citation/Basis
Molecular Formula	C22H14	-
Molecular Weight	278.35 g/mol	-
Appearance	Yellow to orange solid	Inferred from other perylene derivatives.
Melting Point	>250 °C	Perylene melts at 276-279 °C. [4]
Solubility	Poor in water, soluble in chlorinated solvents (e.g., dichloromethane, chloroform) and aromatic solvents (e.g., toluene).	Perylene derivatives are known for their poor water solubility but good solubility in many organic solvents.[5]
logP	~6.5	Estimated based on the lipophilicity of the perylene core.

## Synthesis of 3-Ethenylperylene: Plausible Synthetic Routes

The synthesis of **3-ethenylperylene** can be approached through several established cross-coupling methodologies, starting from readily accessible perylene precursors. The two most logical starting materials are perylene-3-carboxaldehyde and 3-bromoperylene.

### Wittig Reaction from Perylene-3-carboxaldehyde

The Wittig reaction is a powerful and widely used method for the formation of alkenes from aldehydes or ketones.[1][6] In this approach, perylene-3-carboxaldehyde would be reacted with a methyldiene phosphorane (a Wittig reagent) to yield **3-ethenylperylene**.



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